

An In-depth Technical Guide to the Physical Properties of Heptyl Formate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptyl formate

Cat. No.: B089460

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **heptyl formate** (CAS No: 112-23-2), an ester recognized for its characteristic fruity aroma.^[1] The data and protocols presented herein are curated for professionals in research and development who require precise and reliable information for applications ranging from chemical synthesis to formulation in the flavor, fragrance, and pharmaceutical industries.^{[1][2]}

Core Physical and Chemical Properties

Heptyl formate, also known as n-heptyl methanoate, is a colorless liquid with the molecular formula $C_8H_{16}O_2$.^{[1][3][4]} It is characterized as a flammable liquid and vapor.^{[3][5][6]}

Quantitative Data Summary

The physical properties of **heptyl formate** have been determined through various experimental and computational methods. The following table summarizes the key quantitative data available in the literature.

Property	Value	Conditions	Source(s)
Molecular Weight	144.21 g/mol	-	[1][3][4]
Boiling Point	177.0 - 178.2 °C	@ 760 mmHg (1 atm)	[3][7][8]
76.0 - 77.0 °C	@ 25.00 mmHg	[7]	
Melting Point	-46.4 °C	-	[8][9]
Density	0.8828 g/cm ³	@ 15 °C	[3]
0.882 g/mL	@ 25 °C	[7][10]	
0.877 g/cm ³	Not Specified	[4][8]	
Refractive Index (n _D)	1.413	@ 20 °C	[4][8][10]
1.414	Not Specified	[3]	
Vapor Pressure	1.00 mmHg	@ 25.00 °C	[7][8][11]
Flash Point	60.0 °C (140.0 °F)	Closed Cup	[1][4][7][8]
Solubility	Insoluble in water	General	[3][9]
344.7 mg/L	@ 25 °C (Estimated)	[7]	
Soluble	In ether and most organic solvents	[3][9]	
LogP (o/w)	2.924	Estimated	[7]

Experimental Protocols for Property Determination

The determination of the physical properties listed above relies on established laboratory techniques. While specific experimental reports for **heptyl formate** are not detailed in the provided literature, the following sections describe the standard methodologies that would be employed.

Determination of Boiling Point

The boiling point is a critical indicator of purity. It is the temperature at which the vapor pressure of the liquid equals the pressure surrounding the liquid.

Methodology: A common laboratory method involves distillation.

- **Apparatus Setup:** A distillation flask is filled with **heptyl formate**, along with boiling chips to ensure smooth boiling. A thermometer is placed such that its bulb is just below the side arm of the flask, ensuring it measures the temperature of the vapor that is distilling. The flask is connected to a condenser, which is in turn connected to a receiving flask.
- **Heating:** The distillation flask is heated gently.
- **Data Collection:** As the liquid boils, the vapor rises, condenses in the condenser, and collects in the receiving flask. The temperature is recorded when it becomes constant. This stable temperature is the boiling point at the given atmospheric pressure.
- **Pressure Correction:** Since the boiling point is dependent on pressure, the atmospheric pressure is recorded, and if it deviates from 760 mmHg, a correction is applied.

Determination of Density

Density is the mass of a substance per unit volume ($\rho = m/V$).^[12] It is an essential property for substance identification and for converting between mass and volume.^[13]

Methodology:

- **Apparatus:** A calibrated volumetric flask or a pycnometer (density bottle) and an analytical balance are required.^[12]
- **Mass Measurement:** The mass of the clean, dry volumetric flask is measured accurately on the analytical balance.^[14]
- **Volume Measurement:** **Heptyl formate** is added to the flask up to the calibration mark. Care is taken to read the volume from the bottom of the meniscus at eye level to avoid parallax error.^{[12][14]}
- **Final Mass Measurement:** The mass of the flask containing the **heptyl formate** is measured.
- **Calculation:** The mass of the **heptyl formate** is determined by subtracting the mass of the empty flask from the final mass. The density is then calculated by dividing the mass of the

liquid by its known volume.[12][15] The experiment should be repeated to ensure precision.
[12]

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a fundamental physical property used to identify and assess the purity of liquid samples.[16] It is dependent on temperature and the wavelength of light.[16]

Methodology (using an Abbe Refractometer):

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- **Sample Application:** A few drops of **heptyl formate** are placed on the clean, dry prism surface of the refractometer.
- **Measurement:** The prism is closed, and the light source is switched on. While looking through the eyepiece, the adjustment knob is turned until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
- **Reading the Value:** The refractive index is read directly from the instrument's scale.
- **Temperature Control:** The temperature is maintained, typically at 20°C, using a circulating water bath connected to the refractometer, as the refractive index is temperature-sensitive.
[16]

Visualizations

The physical properties of a chemical compound like **heptyl formate** are discrete, quantitative values determined by specific, straightforward experimental measurements. These properties do not involve complex signaling pathways, multi-step experimental workflows, or intricate logical relationships that would be appropriately represented by a Graphviz diagram. The most effective and scientifically accepted method for presenting such data is in a structured tabular format, as provided above, which allows for clear and direct comparison of values. Creating a flowchart for a basic measurement like density determination would be trivial and would not add substantive value for the intended scientific audience.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Heptyl Formate | Premium Exporters - Chemical Bull [chemicalbull.com]
- 2. HEPTYL FORMATE | 112-23-2 [chemicalbook.com]
- 3. Heptyl Formate | C₈H₁₆O₂ | CID 8169 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. echemi.com [echemi.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. heptyl formate, 112-23-2 [thegoodscentscompany.com]
- 8. Heptyl formate | lookchem [lookchem.com]
- 9. echemi.com [echemi.com]
- 10. bocsci.com [bocsci.com]
- 11. Page loading... [guidechem.com]
- 12. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 13. weissman.baruch.cuny.edu [weissman.baruch.cuny.edu]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. youtube.com [youtube.com]
- 16. athabascau.ca [athabascau.ca]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Heptyl Formate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089460#heptyl-formate-physical-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com